Application Notes and Protocols for Live Cell Labeling using PTAD-PEG4-alkyne

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Compound of Interest

Compound Name:	*PTAD-PEG4-alkyne*
Cat. No.:	*B12420245*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PTAD-PEG4-alkyne is a powerful chemoselective tool for the labeling of tyrosine residues on proteins within a live cell context. This heterobifunctional linker consists of three key components: a 4-phenyl-3H-1,2,4-triazoline-3,5(4H)-dione (PTAD) group for rapid and selective reaction with the phenolic side chain of tyrosine, a hydrophilic tetraethylene glycol (PEG4) spacer to enhance solubility and reduce steric hindrance, and a terminal alkyne group for subsequent bioorthogonal "click" chemistry.

The "tyrosine-click" reaction is a bioorthogonal ligation that proceeds under mild, physiological conditions without the need for a metal catalyst, making it highly suitable for live-cell applications. Following the initial tyrosine labeling, the alkyne handle can be utilized for copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) to conjugate a wide variety of reporter molecules, such as fluorophores, biotin, or drug molecules. This two-step labeling strategy allows for the specific visualization and analysis of tyrosine-containing proteins and their roles in dynamic cellular processes.

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These application notes provide a comprehensive guide to using **PTAD-PEG4-alkyne** for live cell labeling experiments, including detailed protocols, data presentation guidelines, and diagrams to illustrate the workflow and underlying principles.

Principle of the Method

The live cell labeling strategy using **PTAD-PEG4-alkyne** involves a two-step process:

- Tyrosine-Specific Labeling: Live cells are incubated with **PTAD-PEG4-alkyne**. The electron-deficient PTAD moiety reacts selectively with the electron-rich phenol ring of accessible tyrosine residues on cellular proteins through an ene-type reaction. This results in the covalent attachment of the PEG4-alkyne linker to the protein.

- **Bioorthogonal "Click

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